

Best practices for handling and storage of Furaltadone hydrochloride powder

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Compound of Interest

Compound Name: *Furaltadone hydrochloride*

Cat. No.: *B1639687*

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Technical Support Center: Furaltadone Hydrochloride Powder

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **Furaltadone hydrochloride** powder. It includes frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

1. What is **Furaltadone hydrochloride**?

Furaltadone hydrochloride is a synthetic nitrofurantoin antibacterial agent.^{[1][2]} It is a yellow crystalline powder.^[3] Its chemical name is 5-(morpholin-4-ylmethyl)-3-[[5-nitro-2-furanyl)methylene]amino]-2-oxazolidinone hydrochloride.^{[3][4]} It has been used in veterinary medicine to treat bacterial and protozoal infections.^{[4][5]}

2. What are the primary hazards associated with **Furaltadone hydrochloride** powder?

Furaltadone hydrochloride is harmful if swallowed.^{[6][7][8]} It can cause skin and serious eye irritation, and may cause respiratory irritation.^[6] It is also very toxic to aquatic life with long-lasting effects.^[7]

3. What personal protective equipment (PPE) should be worn when handling **Furaltadone hydrochloride** powder?

To ensure safety, the following personal protective equipment (PPE) is recommended:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.[\[9\]](#)
- Skin Protection: Protective gloves and impervious clothing.[\[6\]](#)[\[9\]](#)
- Respiratory Protection: A suitable respirator, such as a dust mask (e.g., N95), should be used, especially when there is a risk of inhaling the powder.[\[8\]](#)[\[10\]](#)

4. What are the proper storage conditions for **Furaltadone hydrochloride** powder?

Furaltadone hydrochloride powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[9\]](#) Recommended storage temperatures vary, with suppliers suggesting 2-10°C, 4°C, or -20°C for long-term stability.[\[4\]](#)[\[10\]](#)[\[11\]](#) It should be protected from direct sunlight and moisture.[\[5\]](#)[\[12\]](#)

5. How should spills of **Furaltadone hydrochloride** powder be handled?

In case of a spill:

- Avoid breathing dust and contact with skin and eyes.[\[10\]](#)
- Wear appropriate personal protective equipment (PPE).
- Use dry clean-up procedures to avoid generating dust.[\[10\]](#)
- Vacuum or sweep up the spilled powder. A vacuum cleaner with a HEPA filter is recommended.[\[10\]](#)
- Dampen the spilled material with water to prevent dusting before sweeping.[\[10\]](#)
- Collect the spilled material in a suitable, labeled container for disposal.[\[10\]](#)

Troubleshooting Guides

This section addresses specific issues that may arise during the handling and use of **Furaltadone hydrochloride** in a research setting.

Issue 1: Difficulty Dissolving **Furaltadone Hydrochloride** Powder

- Problem: The powder is not dissolving completely in the chosen solvent.
- Possible Causes & Solutions:
 - Incorrect Solvent: **Furaltadone hydrochloride** has limited solubility in some solvents. It is slightly soluble in water and methanol, and soluble in DMSO.^{[1][5]} For aqueous solutions, solubility is reported to be ≥ 25 mg/mL and ≥ 34.35 mg/mL.^{[4][12]} For DMSO, solubility is reported as ≥ 12.4 mg/mL (with gentle warming), 16.67 mg/mL (with ultrasonic treatment), and up to 25 mM.^{[4][10][12][13]} It is considered insoluble in ethanol.^[4]
 - Insufficient Agitation/Temperature: Gentle warming or sonication can aid in the dissolution of **Furaltadone hydrochloride** in DMSO.^{[4][9]}
 - Hygroscopic Nature: The compound is hygroscopic, and absorbed moisture can affect solubility.^[1] Ensure the powder and solvents are dry. Using freshly opened DMSO is recommended as it can absorb moisture, which impacts solubility.^{[5][13]}

Issue 2: Instability of Prepared **Furaltadone Hydrochloride** Solutions

- Problem: The prepared solution appears to degrade or lose activity over time.
- Possible Causes & Solutions:
 - Improper Storage: Stock solutions should be stored at -20°C or -80°C.^{[9][12]} At -20°C, solutions are generally stable for up to one month, while at -80°C, they can be stored for up to six months.^{[5][9][12]}
 - Light Exposure: Protect solutions from light.^{[5][12]}
 - Repeated Freeze-Thaw Cycles: To avoid degradation, aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.^{[5][9]}

- Contamination: Ensure sterile filtering of aqueous solutions (using a 0.22 μm filter) before use in cell culture to prevent microbial contamination.[12]

Data Presentation

Table 1: Physical and Chemical Properties of **Furaltadone Hydrochloride**

Property	Value	Reference(s)
Appearance	Yellow crystalline powder	[3][4]
Molecular Formula	$\text{C}_{13}\text{H}_{16}\text{N}_4\text{O}_6 \cdot \text{HCl}$	[4]
Molecular Weight	360.75 g/mol	[3][4]
Melting Point	>300°C (decomposes)	[1]

Table 2: Solubility of **Furaltadone Hydrochloride**

Solvent	Solubility	Conditions	Reference(s)
Water	≥ 25 mg/mL	-	[5][12]
≥ 34.35 mg/mL	-	[4]	
0.553 mg/mL	ALOGPS prediction	[3]	
DMSO	≥ 12.4 mg/mL	With gentle warming	
16.67 mg/mL	With ultrasonic treatment	[5][11][12]	[4][9]
17 mg/mL	Fresh DMSO recommended	[13]	
25 mM	-	[10]	
Ethanol	Insoluble	-	[4]
Methanol	Slightly Soluble	-	[1]

Experimental Protocols

Protocol 1: Preparation of a **Furaltadone Hydrochloride** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, especially if the solution will be used for cell culture.
- **Weighing:** Accurately weigh the desired amount of **Furaltadone hydrochloride** powder using a calibrated analytical balance. For a 10 mM solution, you will need 3.6075 mg for 1 mL of DMSO.
- **Dissolution:** Add the weighed powder to a sterile conical tube. Add the calculated volume of fresh, anhydrous DMSO.
- **Solubilization:** Vortex the solution thoroughly. If the powder does not dissolve completely, use an ultrasonic bath or gently warm the solution at 37°C until it becomes clear.[\[9\]](#)
- **Storage:** Aliquot the stock solution into sterile, light-protected microcentrifuge tubes in volumes suitable for single experiments to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[9\]](#)
- **Labeling and Storage:** Clearly label the aliquots with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[5\]](#)[\[9\]](#)[\[12\]](#)

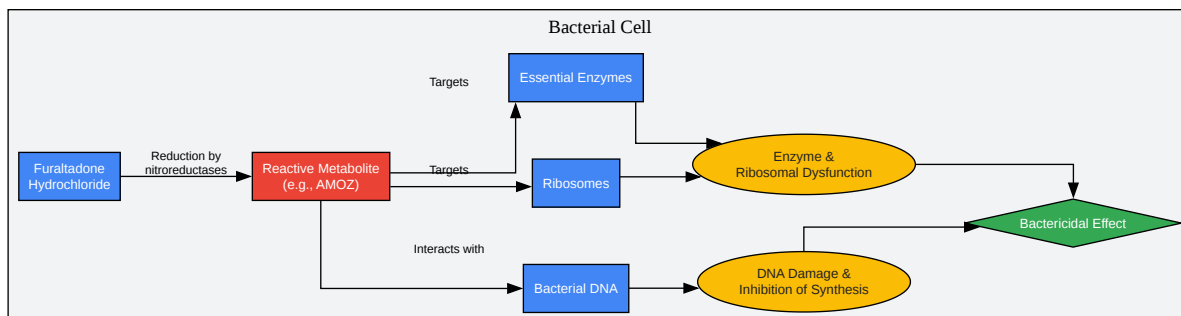
Protocol 2: Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines a general procedure for determining the MIC of **Furaltadone hydrochloride** against a bacterial strain using the broth microdilution method.

- **Prepare Bacterial Inoculum:** Culture the bacterial strain of interest in an appropriate broth medium overnight at 37°C. Dilute the overnight culture to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- **Prepare **Furaltadone Hydrochloride** Dilutions:**

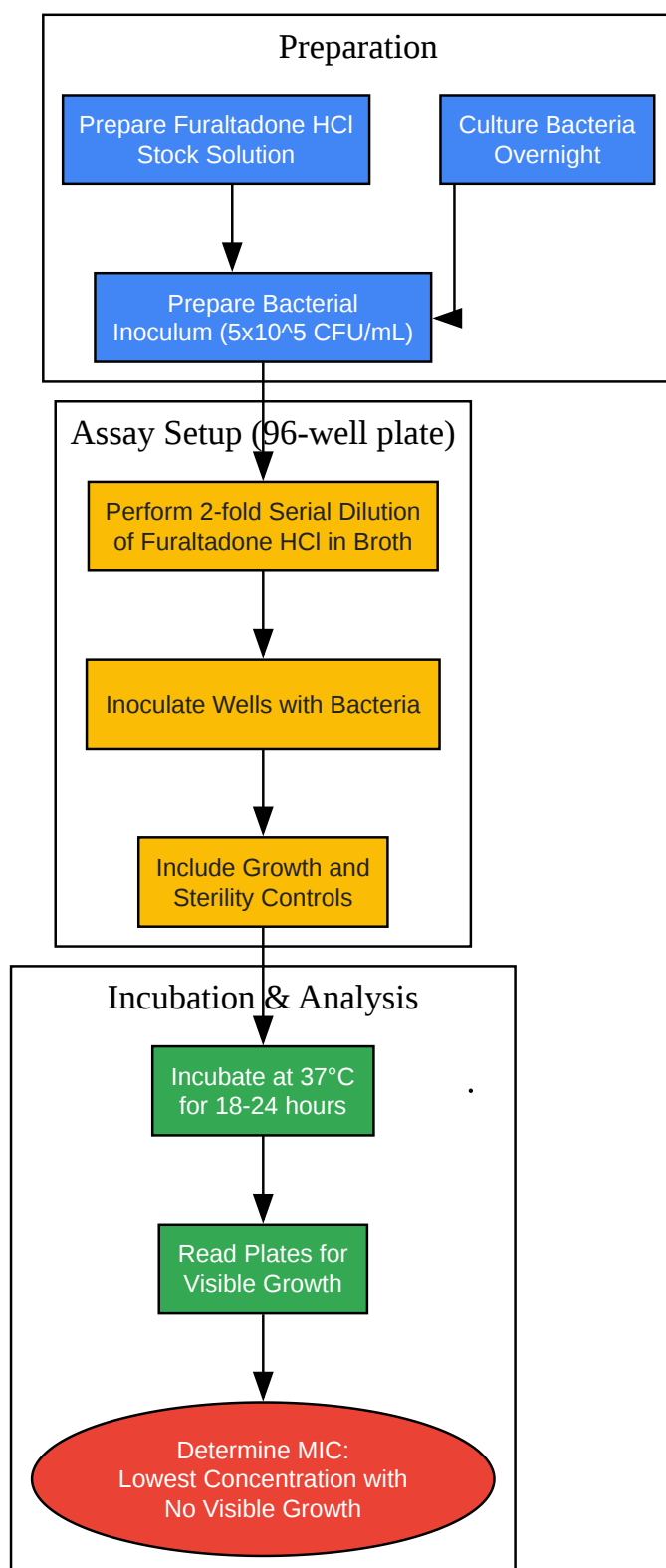
- Prepare a working solution of **Furaltadone hydrochloride** from your stock solution in the appropriate broth medium. The highest concentration tested should be at least 4-fold higher than the expected MIC.
- In a 96-well microtiter plate, add 100 μ L of sterile broth to wells 2 through 12 of a designated row.
- Add 200 μ L of the highest concentration of the **Furaltadone hydrochloride** working solution to well 1.
- Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, and then transferring 100 μ L from well 2 to well 3, and so on, until well 10. Discard 100 μ L from well 10. Well 11 will serve as the growth control (no drug), and well 12 will be the sterility control (no bacteria).
- Inoculate the Plate: Add 100 μ L of the prepared bacterial inoculum to wells 1 through 11. Do not add bacteria to well 12.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Determine MIC: The MIC is the lowest concentration of **Furaltadone hydrochloride** that completely inhibits visible bacterial growth.

Mandatory Visualizations



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Caption: Proposed antibacterial mechanism of **Furaltadone hydrochloride**.



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Caption: Experimental workflow for MIC determination.

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